

Unraveling the Molecular Weight of 2-Ethyl-3-methylbut-1-ene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-3-methylbut-1-ene

Cat. No.: B13780073

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The molecular weight of **2-Ethyl-3-methylbut-1-ene** is approximately 98.19 g/mol . This value is derived from its chemical formula, C₇H₁₄, which identifies the molecule as an isomer of heptene.^{[1][2][3][4]} The calculation is based on the sum of the atomic weights of its constituent atoms.

Determination of Molecular Formula

The systematic name **2-Ethyl-3-methylbut-1-ene** defines the structure of the molecule. It indicates a four-carbon (butane) backbone with a double bond starting at the first carbon (but-1-ene). An ethyl group (-C₂H₅) is attached to the second carbon, and a methyl group (-CH₃) is attached to the third carbon.

A detailed count of the atoms in this structure reveals:

- Carbon (C): 7 atoms
- Hydrogen (H): 14 atoms

This gives the molecular formula C₇H₁₄.^{[1][2][3]}

Calculation of Molecular Weight

The molecular weight is calculated using the atomic weights of carbon and hydrogen. The standard atomic weight of carbon is approximately 12.011 u, and for hydrogen, it is approximately 1.008 u.^{[5][6]}

The calculation is as follows:

(Number of Carbon Atoms × Atomic Weight of Carbon) + (Number of Hydrogen Atoms × Atomic Weight of Hydrogen) $(7 \times 12.011 \text{ u}) + (14 \times 1.008 \text{ u}) = 84.077 \text{ u} + 14.112 \text{ u} = 98.189 \text{ u}$

This value is commonly expressed in grams per mole (g/mol) for molar mass. Various sources confirm the molecular weight to be in the range of 98.1861 to 98.190 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Summary of Physicochemical Data

For clarity and easy reference, the key quantitative data for **2-Ethyl-3-methylbut-1-ene** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C7H14	[1] [2] [3] [8]
Molecular Weight	98.1861 g/mol	[3] [8] [10]
Exact Mass	98.10955 u	[2]
CAS Registry Number	7357-93-9	[1] [2] [3]
Density	0.704 g/cm ³	[2]
Boiling Point	85.1°C at 760 mmHg	[2]

Note: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the determination of a compound's molecular weight, which is a fundamental calculation based on its chemical formula.

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Address: 3281 E Guasti Rd

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